

Application Notes and Protocols for 2-Oxohex-4-en-3-yl acetate

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Compound of Interest

Compound Name: 2-Oxohex-4-en-3-yl acetate

Cat. No.: B15475078

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Disclaimer: **2-Oxohex-4-en-3-yl acetate** is a specialized chemical for research and development. Specific toxicological and physicochemical data for this compound are not readily available in public literature. The following application notes and protocols are based on the chemical's structure, which includes an α,β -unsaturated ketone and an acetate ester functional group. These guidelines represent best practices for handling potentially hazardous research chemicals. A comprehensive, substance-specific risk assessment must be conducted by the end-user before commencing any work.

Hazard Assessment and Chemical Profile

2-Oxohex-4-en-3-yl acetate belongs to the class of α,β -unsaturated carbonyl compounds.[1][2][3][4] These compounds are known to be reactive electrophiles and can act as Michael acceptors.[3] This reactivity makes them potentially hazardous, as they can interact with biological macromolecules like proteins and DNA, leading to a range of toxic effects.[2][3][4] The presence of the acetate ester group suggests that the compound may also be an irritant.

1.1 Anticipated Hazards:

- **Skin and Eye Irritation:** Similar to many organic esters and ketones, direct contact is likely to cause skin and eye irritation. Repeated exposure may lead to dryness or cracking of the skin.[5][6]
- **Respiratory Tract Irritation:** Inhalation of vapors or aerosols may cause irritation to the respiratory system.

- Toxicity: As an α,β -unsaturated carbonyl compound, it is considered potentially toxic.^{[1][2][3]} These compounds can be alkylating agents and may have mutagenic or sensitizing properties.^{[2][3]}
- Flammability: While specific data is unavailable, it should be treated as a combustible liquid. Organic esters of this size are often flammable.^{[5][7]}

1.2 Physicochemical and Toxicological Data Summary

The following table summarizes the type of data required for a full safety assessment.

Researchers should aim to determine this data or find reliable sources before extensive use.

Property	Value	Source / Comment
Chemical Formula	C ₈ H ₁₀ O ₃	Calculated
Molecular Weight	154.16 g/mol	Calculated
Appearance	To be determined experimentally	Likely a liquid or low-melting solid.
Boiling Point	To be determined experimentally	Treat as flammable. Keep away from ignition sources.[5][6][7]
Melting Point	To be determined experimentally	
Flash Point	To be determined experimentally	
Solubility	To be determined experimentally	Likely soluble in common organic solvents.
LD ₅₀ (Oral, Rat)	Not available. Assume high toxicity.	α,β-unsaturated carbonyls can be toxic.[1][2][3]
LD ₅₀ (Dermal, Rabbit)	Not available. Assume high toxicity and skin permeability.	Chemicals can be readily absorbed through the skin.[8]
LC ₅₀ (Inhalation)	Not available. Avoid generating vapors or aerosols.[5][6]	Recommended for reactive and unsaturated compounds to prevent degradation and polymerization.
Storage Temperature	2-8°C, under inert atmosphere	

Standard Operating Procedures (SOP)

These protocols are designed to minimize exposure and ensure safe handling throughout the chemical's lifecycle.

2.1 Personal Protective Equipment (PPE)

A baseline of PPE is mandatory for all handling procedures.

- Hand Protection: Wear nitrile or other chemically resistant gloves.^[8] If gloves are splashed, remove and replace them immediately.^[8]
- Eye Protection: Use chemical safety goggles or a face shield.
- Skin and Body Protection: A flame-retardant lab coat is required. Ensure legs and feet are covered.
- Respiratory Protection: All handling of the neat compound or its concentrated solutions must be performed in a certified chemical fume hood.^{[5][6][8]} If there is a risk of generating aerosols outside of a fume hood, a respirator may be required after a formal risk assessment.^{[9][10]}

2.2 Chemical Storage Protocol

Proper storage is critical to maintain chemical integrity and prevent accidents.

- Receiving: Upon receipt, inspect the container for damage.
- Labeling: Ensure the container is clearly labeled with the chemical name, date received, and all relevant hazard pictograms.
- Storage Conditions: Store the container in a cool, dark, and well-ventilated area designated for reactive and flammable compounds.^[6] The recommended storage temperature is 2-8°C.
- Inert Atmosphere: For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation or polymerization.
- Segregation: Store away from strong oxidizing agents, acids, and bases.

2.3 Experimental Handling Protocol

- Preparation: Before handling, ensure a chemical spill kit is readily available.^{[10][11]} Review the Safety Data Sheet (SDS) for any reagents being used with the compound.
- Work Area: Designate a specific area within a chemical fume hood for all manipulations.^[8]

- Aliquotting:
 - Allow the container to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
 - Perform all weighing and volume transfers inside the fume hood.
 - Use non-sparking tools for handling.[\[6\]](#)
- Reactions:
 - If heating the compound, use a controlled heating mantle or water bath. Do not use an open flame.[\[12\]](#)
 - Ensure any reaction vessel is adequately vented or equipped with a condenser to handle potential pressure build-up.
- Post-Experiment:
 - Clean the work area thoroughly after use.
 - Decontaminate any equipment that came into contact with the chemical.

2.4 Waste Disposal Protocol

- Waste Collection: Collect all waste containing **2-Oxohex-4-en-3-yl acetate** in a dedicated, clearly labeled hazardous waste container.[\[8\]](#)[\[11\]](#)
- Waste Segregation: Do not mix this waste stream with incompatible chemicals.
- Disposal: Arrange for disposal through your institution's environmental health and safety (EHS) office. Follow all local and national regulations for hazardous waste disposal.[\[10\]](#)

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

3.1 Personnel Exposure

- Skin Contact: Immediately remove all contaminated clothing.[10][13] Flush the affected skin with copious amounts of water for at least 15 minutes.[10] Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with an eyewash station for at least 15 minutes, holding the eyelids open.[13] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air.[8] If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[8]

3.2 Chemical Spill Response

The response depends on the size and location of the spill.

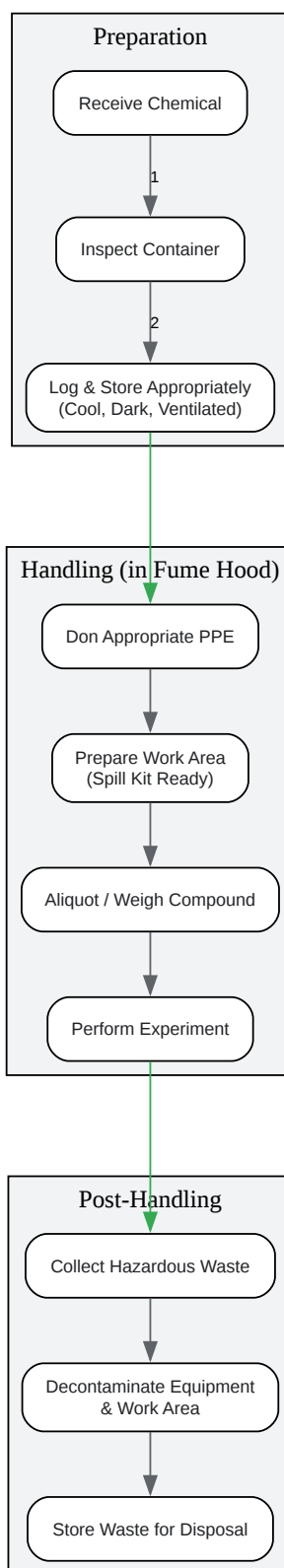
- Minor Spill (inside a fume hood):
 - Alert others in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite, sand, or a commercial sorbent pad.[9]
 - Gently sweep or scoop the absorbed material into a hazardous waste container.[11]
 - Decontaminate the area with a suitable solvent, followed by soap and water.
- Major Spill (outside a fume hood or large volume):
 - Alert everyone in the laboratory and evacuate the area immediately.[8][9]
 - If the substance is flammable, eliminate all sources of ignition.[11][13]
 - Close the laboratory doors to contain vapors.[9]
 - Notify your institution's EHS or emergency response team immediately.[13]

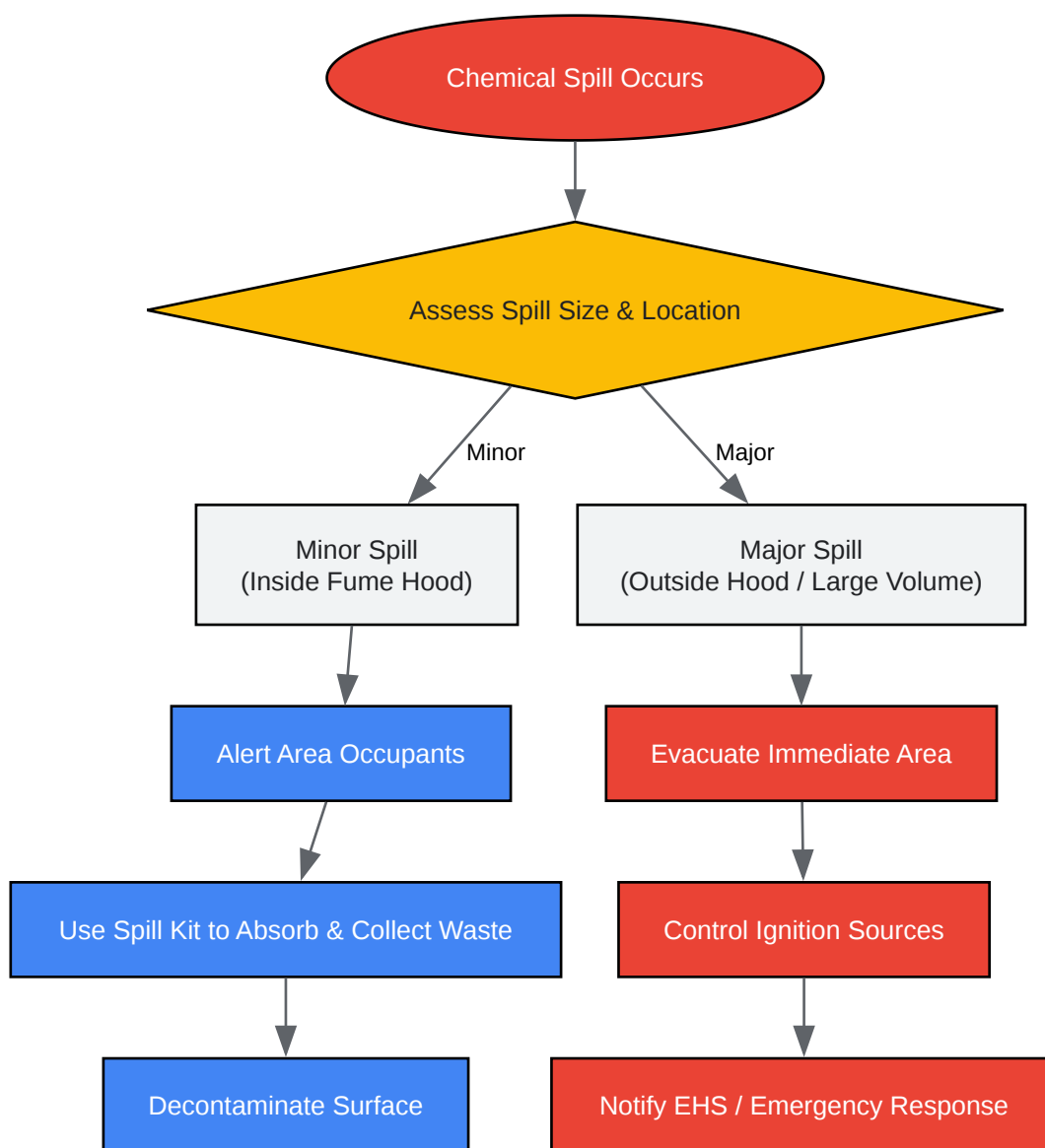
- Do not attempt to clean up a large spill without proper training and equipment.[[11](#)]

Visual Protocols and Workflows

4.1 Safe Handling Workflow

The following diagram illustrates the lifecycle of a research chemical in the lab, from receipt to disposal.





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